

Personal protective equipment for handling 8-Methylthio-adenosine

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Compound of Interest

Compound Name: 8-Methylthio-adenosine

Cat. No.: B15141690

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Essential Safety and Handling Guide for 8-Methylthio-adenosine

This guide provides immediate, essential safety and logistical information for handling **8-Methylthio-adenosine** (CAS No. 29836-01-9) in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development.

Disclaimer: A specific Safety Data Sheet (SDS) for **8-Methylthio-adenosine** was not readily available. The following guidance is based on the safety information for the closely related compound 5'-Deoxy-5'-(methylthio)adenosine (CAS No. 2457-80-9). It is crucial to handle **8-Methylthio-adenosine** with caution and to supplement this information with a substance-specific risk assessment before use.

Hazard Identification and Personal Protective Equipment

8-Methylthio-adenosine is presumed to have potential hazards similar to its structural analogs, which may include irritation to the eyes, skin, and respiratory tract. It may also be harmful if swallowed or absorbed through the skin^[1]. Therefore, strict adherence to safety protocols and the use of appropriate Personal Protective Equipment (PPE) are mandatory.

Table 1: Required Personal Protective Equipment (PPE)

| Protection Type | Specification | Rationale |
|------------------------|---|---|
| Eye Protection | Safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards[1]. | To prevent eye contact with dust or splashes. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile rubber). | To avoid skin contact. Gloves must be inspected prior to use and disposed of properly[2]. |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood[1]. If dust is generated, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended[1]. | To prevent inhalation of dust particles. |
| Body Protection | Laboratory coat. | To protect personal clothing from contamination. |

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical to ensure safety when working with **8-Methylthio-adenosine**.

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Assemble all necessary equipment and reagents.
 - Put on all required PPE as detailed in Table 1.
- Weighing and Aliquoting:
 - Handle the solid compound within a chemical fume hood to minimize dust inhalation[1].

- Use appropriate tools (e.g., spatula, weighing paper) to handle the powder. Avoid creating dust clouds.
- If preparing solutions, add the solid to the solvent slowly. **8-Methylthio-adenosine** is soluble in polar solvents[3].
- Experimental Use:
 - Keep containers tightly closed when not in use.
 - Avoid contact with skin and eyes[1].
 - Should any exposure occur, follow the first aid measures outlined in Table 2.
- Storage:
 - Store **8-Methylthio-adenosine** in a tightly sealed container in a cool, well-ventilated place. Some suppliers recommend storing it frozen[1].

Disposal Plan

Proper disposal of **8-Methylthio-adenosine** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste material, including unused compound, contaminated consumables (e.g., gloves, weighing paper, pipette tips), and empty containers in a designated, labeled hazardous waste container.
- Disposal Method:
 - Do not dispose of **8-Methylthio-adenosine** down the drain or in regular trash.
 - Contact a licensed professional waste disposal service to arrange for proper disposal[1]. All waste must be handled and eliminated according to current local and national legislation.

Emergency Procedures: First Aid

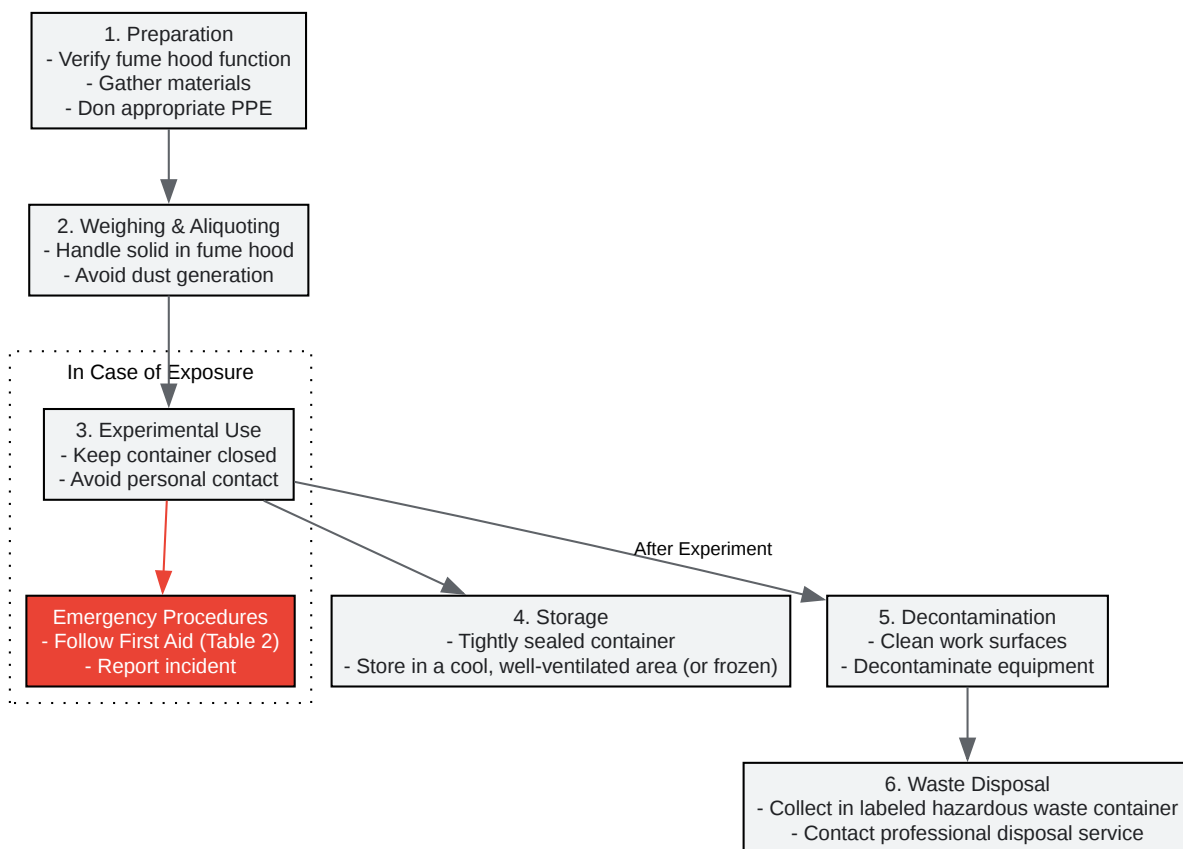
In the event of exposure, immediate and appropriate first aid is crucial.

Table 2: First Aid Measures

| Exposure Route | Procedure |
|----------------|--|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention ^[1] . |
| Skin Contact | Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops ^[1] . |
| Inhalation | Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention ^[1] . |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention ^[1] . |

Workflow for Handling 8-Methylthio-adenosine

The following diagram illustrates the standard operating procedure for the safe handling of **8-Methylthio-adenosine** from receipt to disposal.



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